

GNE-064: A Technical Guide to its Role in Chromatin Remodeling

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Compound of Interest

Compound Name: *Gne-064*

Cat. No.: *B15571641*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the function and mechanism of **GNE-064**, a potent and selective chemical probe, in the intricate process of chromatin remodeling. **GNE-064** targets the bromodomains of key proteins within the SWI/SNF complex, offering a valuable tool for investigating the therapeutic potential of modulating this fundamental cellular process. This document provides a comprehensive overview of its biochemical activity, cellular engagement, and the experimental methodologies used for its characterization.

Core Mechanism of Action: Targeting the SWI/SNF Chromatin Remodeling Complex

GNE-064 is a selective, orally bioavailable small molecule inhibitor that targets the bromodomains of SMARCA2 (also known as BRM), SMARCA4 (also known as BRG1), and the fifth bromodomain of PBRM1. These proteins are critical components of the mammalian SWI/SNF (SWItch/Sucrose Non-Fermentable) chromatin remodeling complex. The SWI/SNF complex utilizes the energy from ATP hydrolysis to reposition nucleosomes, thereby altering the accessibility of DNA to transcription factors and other regulatory proteins. This process is fundamental to the regulation of gene expression.

Bromodomains are protein modules that recognize and bind to acetylated lysine residues on histone tails, a key epigenetic mark associated with active transcription. By competitively binding to the acetyl-lysine binding pockets of the bromodomains of SMARCA2, SMARCA4, and PBRM1, **GNE-064** effectively disrupts the recruitment and anchoring of the SWI/SNF complex to chromatin. This inhibition of bromodomain function interferes with the complex's ability to remodel chromatin and regulate the transcription of target genes.

Quantitative Data Presentation

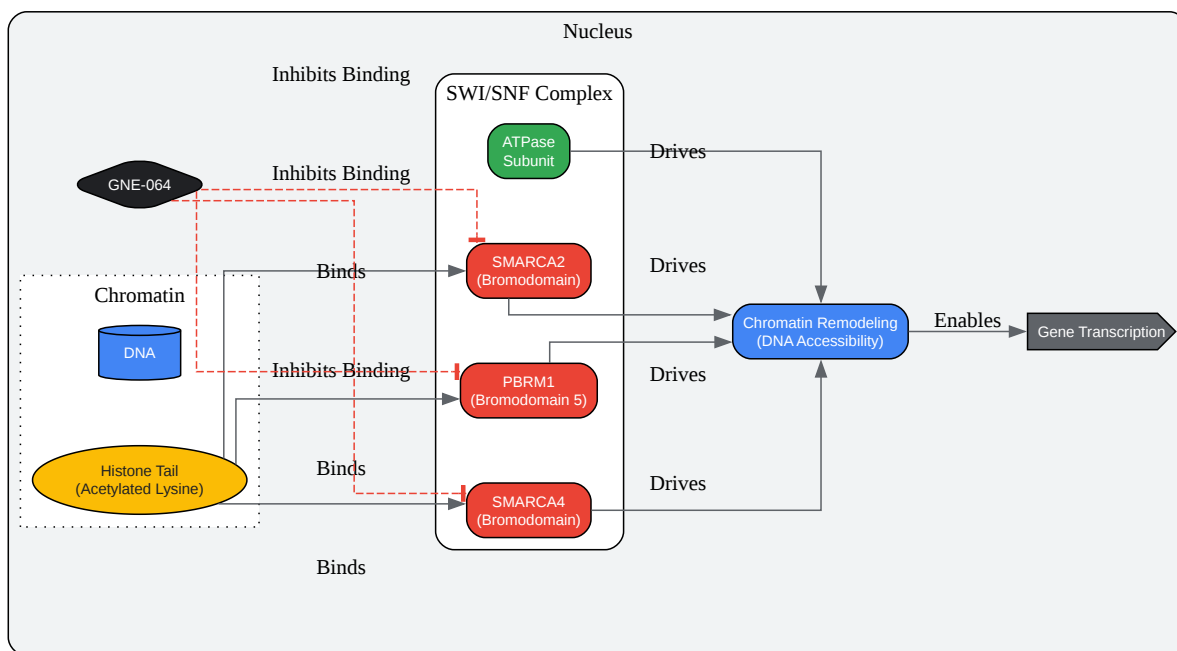
The following tables summarize the in vitro and in-cell potency of **GNE-064** against its primary targets.

Target	Assay Type	Value (μM)
SMARCA4	IC50	0.035
SMARCA2	EC50	0.10
SMARCA4	Kd	0.010
SMARCA2	Kd	0.016
PBRM1 (BD5)	Kd	0.018
PBRM1 (BD2)	Kd	0.049

Table 1: Biochemical and Cellular Potency of **GNE-064**. IC50 (half maximal inhibitory concentration) and EC50 (half maximal effective concentration) values represent the concentration of **GNE-064** required to inhibit 50% of the target's activity in biochemical and cellular assays, respectively. Kd (dissociation constant) values indicate the binding affinity of **GNE-064** to its target proteins.

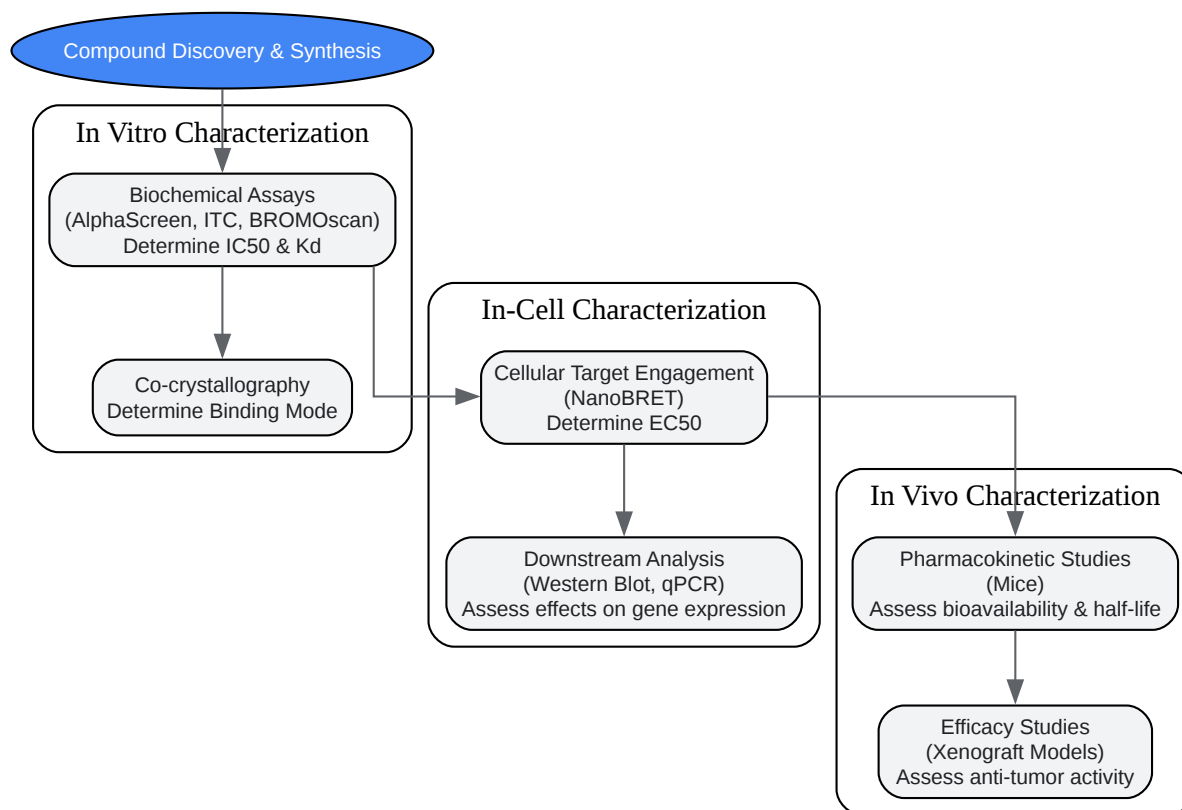
Signaling and Logical Pathways

The following diagrams illustrate the mechanism of action of **GNE-064**, the experimental workflow for its characterization, and its logical relationship with its targets.



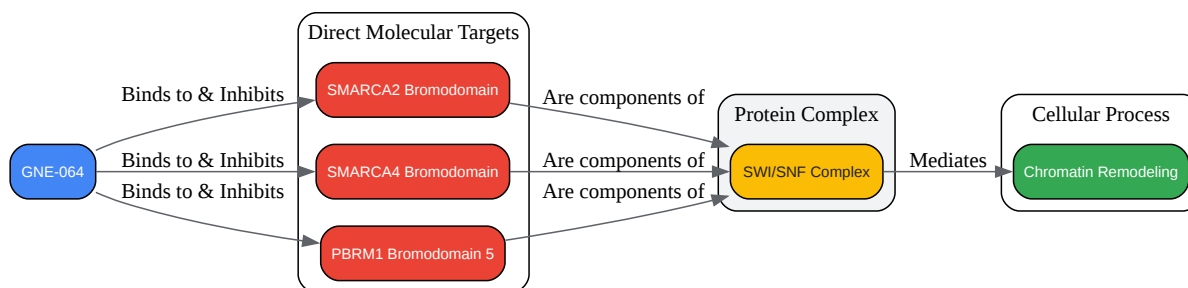
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Figure 1: GNE-064 Mechanism of Action



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Figure 2: GNE-064 Experimental Workflow



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Figure 3: GNE-064 Logical Relationship

Experimental Protocols

Detailed methodologies for the key experiments cited in the characterization of **GNE-064** are provided below.

Biochemical Assays for Bromodomain Inhibition (AlphaScreen)

- Principle: A competitive binding assay where a biotinylated histone peptide containing an acetylated lysine is captured by streptavidin-coated donor beads, and the target bromodomain is captured by antibody-conjugated acceptor beads. Proximity of the beads due to binding results in a luminescent signal. **GNE-064** competes with the histone peptide for binding to the bromodomain, causing a decrease in signal.
- Protocol:
 - Dispense a solution of the target bromodomain protein into a 384-well microplate.
 - Add serial dilutions of **GNE-064** or vehicle control.
 - Add the biotinylated acetyl-histone peptide.

- Incubate at room temperature to allow for binding equilibrium.
- Add a mixture of streptavidin-donor beads and anti-protein acceptor beads.
- Incubate in the dark at room temperature.
- Read the plate on a compatible plate reader to measure the luminescent signal.
- Calculate IC50 values by fitting the dose-response curve.

Cellular Target Engagement Assay (NanoBRET)

- Principle: This assay measures the binding of **GNE-064** to its target protein in living cells. The target protein is fused to a NanoLuc luciferase (energy donor), and a fluorescent tracer that binds to the same target is used as the energy acceptor. **GNE-064** competes with the tracer for binding, leading to a decrease in Bioluminescence Resonance Energy Transfer (BRET).
- Protocol:
 - Transfect cells with a plasmid encoding the target bromodomain-NanoLuc fusion protein.
 - Plate the transfected cells in a 96-well plate.
 - Add serial dilutions of **GNE-064** or vehicle control.
 - Add the fluorescent NanoBRET tracer.
 - Incubate at 37°C in a CO2 incubator.
 - Add the Nano-Glo substrate.
 - Measure the donor and acceptor emission signals using a luminometer.
 - Calculate the BRET ratio and determine the EC50 from the dose-response curve.

Isothermal Titration Calorimetry (ITC)

- Principle: ITC directly measures the heat change upon binding of a ligand to a protein, providing a complete thermodynamic profile of the interaction, including the dissociation constant (K_d).
- Protocol:
 - Load the purified target bromodomain protein into the sample cell of the calorimeter.
 - Load a concentrated solution of **GNE-064** into the injection syringe.
 - Perform a series of small, sequential injections of **GNE-064** into the sample cell while monitoring the heat released or absorbed.
 - Integrate the heat-flow peaks to obtain the heat per injection.
 - Fit the binding isotherm to a suitable binding model to determine the K_d , stoichiometry, and enthalpy of binding.

Protein Crystallography

- Principle: X-ray crystallography is used to determine the three-dimensional structure of the **GNE-064**-bromodomain complex at atomic resolution, revealing the precise binding mode.
- Protocol:
 - Co-crystallize the purified target bromodomain protein with an excess of **GNE-064** using vapor diffusion (hanging or sitting drop) or other crystallization methods.
 - Cryo-protect the resulting crystals and flash-cool them in liquid nitrogen.
 - Collect X-ray diffraction data at a synchrotron source.
 - Process the diffraction data and solve the crystal structure using molecular replacement.
 - Build and refine the atomic model of the protein-ligand complex.
 - Validate the final structure.

Murine Pharmacokinetic Studies

- Principle: These studies determine the absorption, distribution, metabolism, and excretion (ADME) properties of **GNE-064** in a living organism, typically mice.
- Protocol:
 - Administer a single dose of **GNE-064** to a cohort of mice via intravenous (IV) and oral (PO) routes.
 - Collect blood samples at multiple time points post-administration.
 - Process the blood samples to isolate plasma.
 - Quantify the concentration of **GNE-064** in the plasma samples using liquid chromatography-mass spectrometry (LC-MS).
 - Calculate key pharmacokinetic parameters such as half-life, clearance, volume of distribution, and oral bioavailability.

This guide provides a foundational understanding of **GNE-064**'s role in chromatin remodeling, supported by quantitative data and detailed experimental methodologies. As a potent and selective probe, **GNE-064** is an invaluable tool for elucidating the complex biology of the SWI/SNF complex and exploring its potential as a therapeutic target in various diseases.

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